

Application Notes and Protocols: Potential Use of Ferrous Picrate in Pyrotechnic Compositions

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Compound of Interest

Compound Name: *Ferrous picrate*

Cat. No.: *B1611519*

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Disclaimer: The following information is intended for research and development purposes only by qualified professionals. **Ferrous picrate** and other picrate salts are energetic materials that can be highly sensitive to shock, friction, and heat. Appropriate safety precautions, including personal protective equipment and adherence to laboratory safety protocols, are mandatory when handling these substances.

Introduction

Ferrous picrate, the iron(II) salt of picric acid, is a coordination complex with potential applications in pyrotechnics. While picrates of other metals, such as potassium and lead, have found use as primary explosives and in specific pyrotechnic compositions, the utility of **ferrous picrate** is less explored in this field.^[1] This document provides an overview of the known properties of **ferrous picrate**, protocols for its synthesis, and potential applications in pyrotechnic formulations such as smoke compositions and as a color modifier. Due to the limited availability of specific quantitative data on its pyrotechnic performance, this document also outlines experimental protocols for the characterization of **ferrous picrate**-based compositions.

Properties of Ferrous Picrate

Ferrous picrate typically exists as a hydrated salt, which significantly influences its sensitivity. The hydrated form contains eight or more water molecules of crystallization and exhibits low

sensitivity to friction and impact.[2] It is crucial to note that anhydrous picrate salts are often dangerously sensitive.[2][3]

Table 2.1: Physicochemical and Thermal Properties of **Ferrous Picrate**

Property	Value/Observation	Reference(s)
Chemical Formula	$\text{Fe}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2$	[4]
Molecular Weight	512.04 g/mol	[4]
Hydration State	Typically hexahydrate to octahydrate	[5]
Dehydration Temp.	300-400 K (27-127 °C)	[5]
Decomposition Start	Lower temperature than picric acid	[5]
Heat of Exothermic Rxn	Less than that of picric acid	[5]
Friction/Impact Sensitivity	Low (for hydrated form)	[2]

Experimental Protocols

Synthesis of Ferrous Picrate

Two primary methods for the synthesis of **ferrous picrate** have been reported.[5] Extreme caution must be exercised during the handling of picric acid and the resulting picrate salts.[1][3][6][7]

Protocol 3.1.1: Synthesis from Picric Acid and Iron Powder

This method involves the direct reaction of picric acid with iron powder.

Materials:

- Picric acid (ensure it is wetted with >10% water)
- Iron powder (200 mesh)

- Deionized water
- Stir plate and stir bar
- Beaker
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Prepare a saturated solution of picric acid in deionized water at room temperature.
- Slowly add 20g of 200-mesh iron powder to 500ml of the saturated picric acid solution while stirring continuously.
- Continue stirring the mixture for a minimum of 2 hours at room temperature.
- Collect the resulting solid product by filtration.
- Wash the product with a small amount of cold deionized water.
- Carefully dry the product at a temperature below the dehydration point (e.g., room temperature in a desiccator) to avoid the formation of the anhydrous salt.

Protocol 3.1.2: Synthesis from Iron(II) Sulfate and Barium Picrate

This method relies on a precipitation reaction.

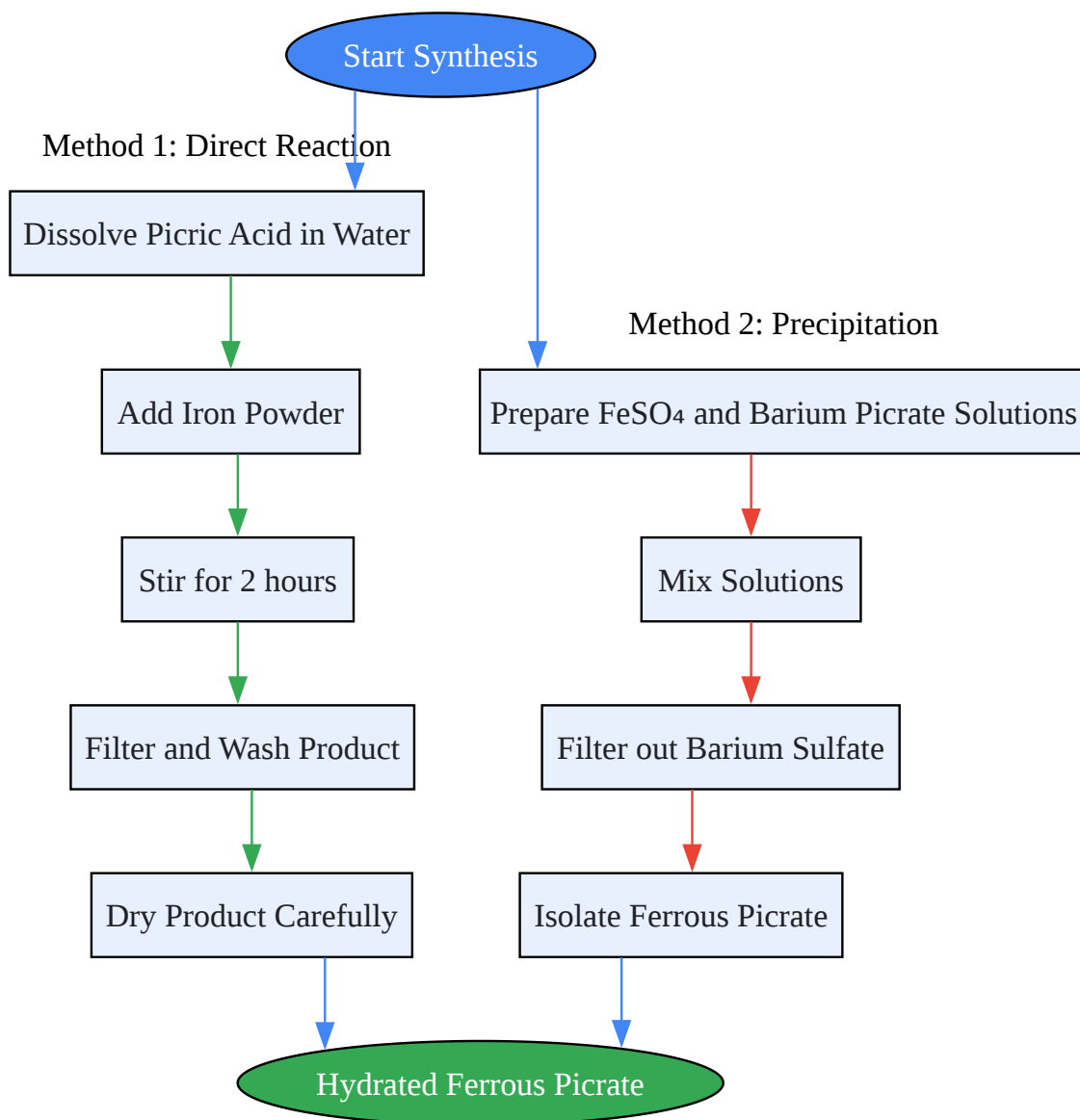
Materials:

- Iron(II) sulfate (FeSO_4)
- Barium picrate
- Deionized water
- Stir plate and stir bar
- Beakers

- Filtration apparatus

Procedure:

- Prepare separate aqueous solutions of iron(II) sulfate and barium picrate.
- Slowly add the iron(II) sulfate solution to the barium picrate solution with constant stirring.
- A precipitate of barium sulfate will form, leaving **ferrous picrate** in the solution.
- Remove the barium sulfate precipitate by filtration.
- The **ferrous picrate** can be isolated by carefully evaporating the water at a low temperature.



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Caption: Workflow for the synthesis of **ferrous picrate**. (Within 100 characters)

Characterization of Ferrous Picrate Compositions

Due to the lack of specific performance data, the following protocols are suggested for the evaluation of **ferrous picrate** in pyrotechnic compositions.

Protocol 3.2.1: Burn Rate Determination

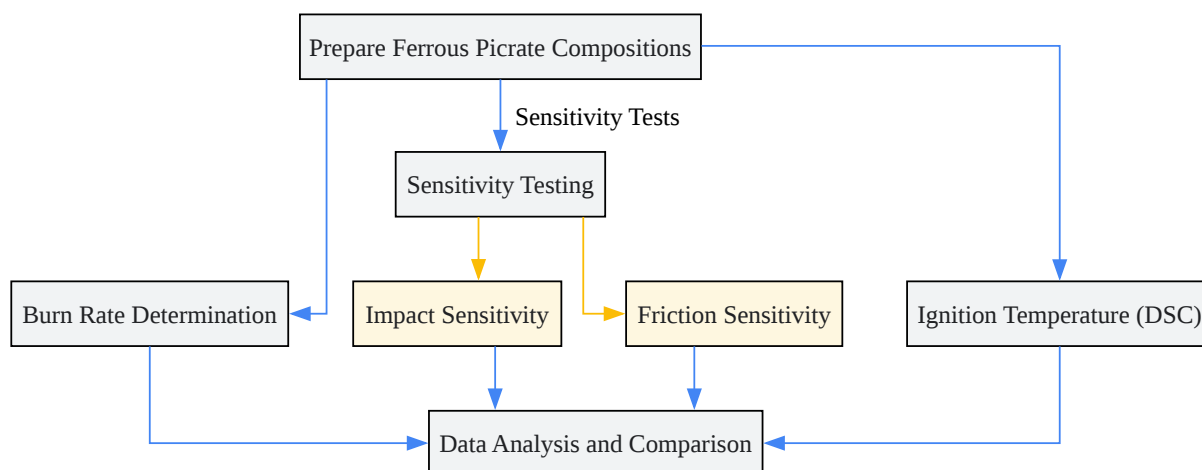
- Prepare a series of compositions with varying ratios of **ferrous picrate**, an oxidizer (e.g., potassium perchlorate), and a binder (e.g., dextrin).
- Press the compositions into tubes of a known length and diameter.
- Ignite one end of the tube and record the time taken for the flame front to travel the length of the tube.
- Calculate the burn rate in cm/s.

Protocol 3.2.2: Ignition Temperature Measurement

- Use a differential scanning calorimeter (DSC) to analyze small samples of the **ferrous picrate** compositions.
- Heat the sample at a controlled rate (e.g., 10 °C/min) in an inert atmosphere.
- The onset temperature of the first major exotherm can be considered the autoignition temperature.

Protocol 3.2.3: Sensitivity Testing

- Impact Sensitivity: Utilize a drop hammer apparatus to determine the energy required to initiate the composition.
- Friction Sensitivity: Use a friction testing machine to assess the sensitivity of the composition to frictional stimuli.



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Caption: Experimental workflow for pyrotechnic characterization. (Within 100 characters)

Potential Applications in Pyrotechnics

Based on the chemical nature of **ferrous picrate**, several potential applications in pyrotechnics can be postulated.

Smoke Compositions

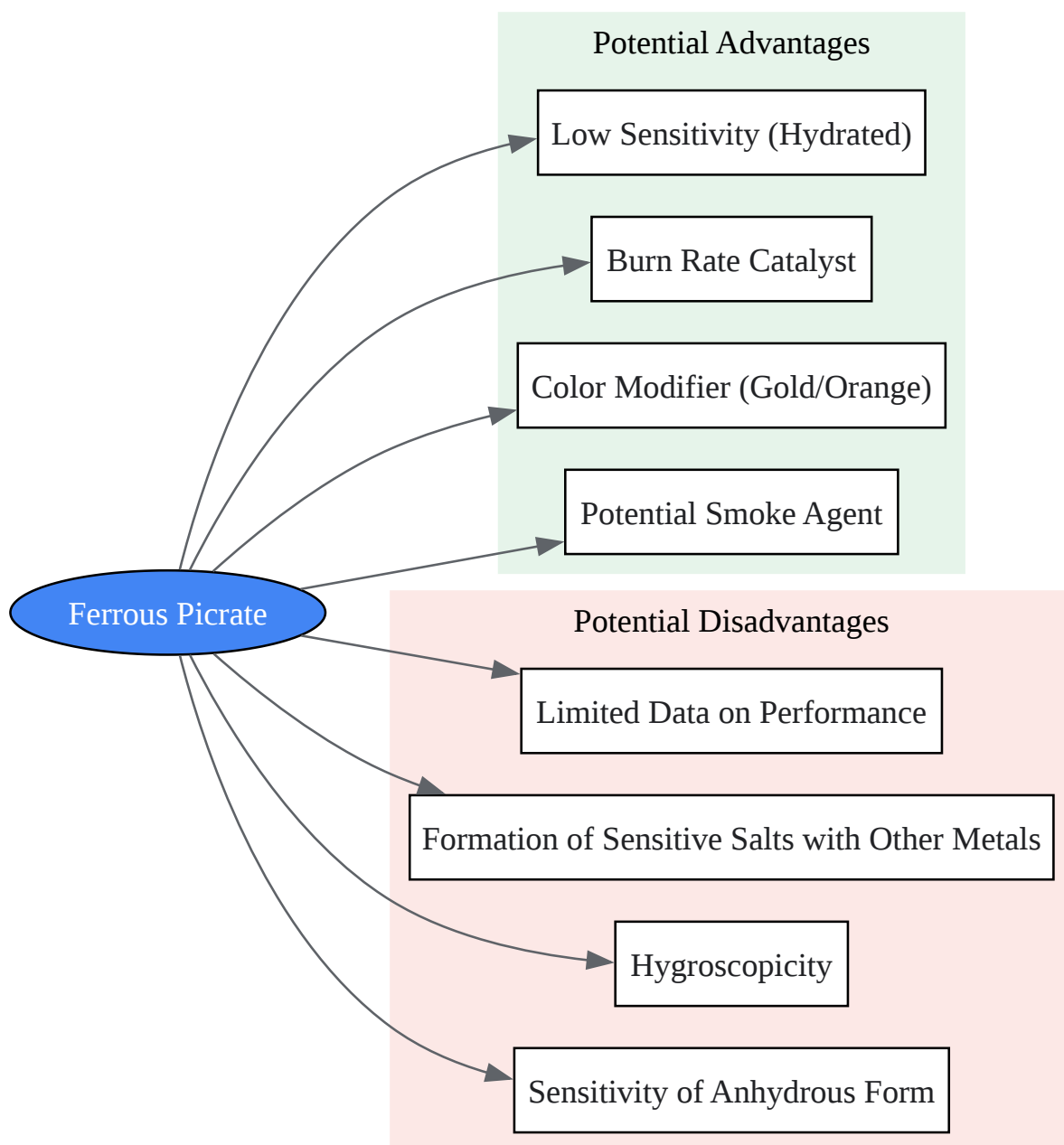
Iron compounds are known to be used in some smoke-generating compositions.[8] The organic component of **ferrous picrate**, upon combustion, could produce a dense smoke. The iron oxide formed as a combustion product could also contribute to the smoke's opacity. Further research is needed to determine the color and density of the smoke produced.

Color Modification

Iron and its compounds are used to produce gold sparks in fireworks.[9][10][11] The presence of the ferrous ion in **ferrous picrate** could be leveraged to create or modify colors in pyrotechnic flames. It may contribute to golden or orange hues, or potentially modify the colors produced by other metallic salts.

Burn Rate Modifier

Transition metal compounds can act as catalysts, altering the burn rate of pyrotechnic compositions.[12] **Ferrous picrate** could potentially serve as a burn rate modifier, either accelerating or suppressing the combustion of various formulations.



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Caption: Potential advantages and disadvantages of **ferrous picrate**. (Within 100 characters)

Safety and Handling

- Picric Acid and Picrates: These materials are explosive and can be sensitive to shock, friction, and heat.[3][6][13]
- Metal Contact: Avoid contact with metals, as this can form other, potentially more sensitive, picrate salts.[1][7] Use non-metallic (e.g., ceramic or wood) spatulas and tools.[6]
- Hydration: Ensure that **ferrous picrate** is kept in its hydrated form to maintain low sensitivity. [2] Avoid conditions that could lead to dehydration.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves (nitrile or neoprene recommended), and a lab coat.[3][7]
- Ventilation: Handle these materials in a well-ventilated area or a fume hood.

Conclusion

Ferrous picrate presents an interesting, yet largely unexplored, material for pyrotechnic applications. Its properties suggest potential uses as a smoke agent, color modifier, or burn rate catalyst. However, a significant lack of quantitative performance data necessitates further research. The experimental protocols outlined in this document provide a framework for the systematic characterization of **ferrous picrate**-based pyrotechnic compositions. The inherent hazards of picrates demand that any such research be conducted with stringent safety protocols in place.

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